

Performance Verification of a New Batch of Bromophenol Red: A Comparative Guide

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Compound of Interest

Compound Name: *Bromophenol Red*

CAS No.: 2800-80-8

Cat. No.: B1214209

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive framework for the performance verification of a new batch of **Bromophenol Red**, a crucial pH indicator in various research and development applications.^[1] By objectively comparing the performance of the new batch against established standards and alternative indicators, this document aims to ensure the reliability and consistency of experimental results. The protocols and data presented herein are designed to assist researchers in making informed decisions regarding the suitability of the new batch for their specific needs.

Comparative Performance Data

The performance of the new batch of **Bromophenol Red** was evaluated against typical product specifications, which serve as the standard for this comparison. The following table summarizes the key quality control parameters.

| Parameter | Standard Specification | New Batch (Lot #20251213) | Alternative: Bromocresol Green |
|--|---------------------------------|---------------------------------|---|
| Appearance | Red to brown powder | Conforms | Green powder |
| pH Transition Range | pH 5.2 - 6.8 (Yellow to Purple) | pH 5.3 - 6.9 (Yellow to Purple) | pH 3.8 - 5.4 (Yellow to Blue) |
| Absorption Maximum (λ_{\max}) at pH 5.2 | 435 - 440 nm | 438 nm | 444 nm (in acidic form) |
| Absorption Maximum (λ_{\max}) at pH 6.8 | 574 - 577 nm | 576 nm | 617 nm (in basic form) |
| Absorptivity (A 1%/1cm at λ_{\max} , pH 5.2) | ≥ 380 | 385 | Not applicable |
| Absorptivity (A 1%/1cm at λ_{\max} , pH 6.8) | ≥ 760 | 765 | Not applicable |
| Solubility (0.1% in 20% Ethanol) | Clear solution | Conforms | Slightly soluble in water, soluble in ethanol |
| Loss on Drying (Moisture Content) | $\leq 5\%$ | 3.8% | Not specified |

Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility.

Determination of pH Transition Range and Absorption Maxima

This spectrophotometric method determines the pH range over which **Bromophenol Red** changes color and its absorption maxima at the acidic and basic ends of this range.

Materials:

- New batch of **Bromophenol Red**
- Buffer solutions: pH 4.0, 5.0, 5.2, 5.4, 5.6, 5.8, 6.0, 6.2, 6.4, 6.6, 6.8, 7.0, 8.0
- UV-Vis Spectrophotometer
- pH meter
- Volumetric flasks and pipettes
- Deionized water

Procedure:

- Prepare a stock solution of the new batch of **Bromophenol Red** (e.g., 0.1 g in 100 ml of 20% ethanol).
- For each buffer solution, add a small, precise volume of the **Bromophenol Red** stock solution to a volumetric flask and dilute with the buffer to the mark. The final concentration of the indicator should be low enough to be within the linear range of the spectrophotometer.
- Calibrate the spectrophotometer with a blank solution (the respective buffer without the indicator).
- Measure the absorbance of each solution across the visible spectrum (e.g., 400-700 nm) to determine the absorption maxima (λ_{max}) at the most acidic (pH 5.2) and most basic (pH 6.8) ends of the expected transition range.
- At the determined λ_{max} for the acidic and basic forms, measure the absorbance of the indicator in all the prepared buffer solutions.
- The visual transition range is the pH range where a distinct color change is observed. The spectrophotometric transition range is determined by plotting absorbance versus pH.

Purity and Absorptivity Analysis

This test quantifies the purity of the **Bromophenol Red** dye content through its absorptivity.

Materials:

- New batch of **Bromophenol Red**
- Buffer solutions at pH 5.2 and pH 6.8
- UV-Vis Spectrophotometer
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Accurately weigh a small amount of the new **Bromophenol Red** batch and dissolve it in a known volume of the appropriate buffer (pH 5.2 for the acidic form, pH 6.8 for the basic form) to create a stock solution of known concentration.
- Prepare a series of dilutions from the stock solution.
- Measure the absorbance of each dilution at the predetermined λ_{\max} for the acidic and basic forms.
- Calculate the absorptivity (A 1%/1cm) using the Beer-Lambert law ($A = \epsilon bc$), where A is absorbance, ϵ is the molar absorptivity, b is the path length (typically 1 cm), and c is the concentration. The absorptivity is a measure of the amount of light absorbed per unit of concentration and path length.

Solubility Test

This qualitative test assesses the solubility of the **Bromophenol Red** in a specified solvent.

Materials:

- New batch of **Bromophenol Red**
- 20% Ethanol solution
- Test tubes

- Vortex mixer

Procedure:

- Weigh 0.1 g of the new batch of **Bromophenol Red** and add it to a test tube.
- Add 100 ml of 20% ethanol to the test tube.
- Vortex the mixture for a set period (e.g., 1 minute).
- Visually inspect the solution for any undissolved particles or turbidity. A clear solution indicates that the substance has dissolved completely.

Determination of Moisture Content (Loss on Drying)

This gravimetric method determines the percentage of water in the **Bromophenol Red** powder. An alternative, more precise method is Karl Fischer titration.^{[2][3][4][5][6]}

Materials:

- New batch of **Bromophenol Red**
- Drying oven
- Weighing bottle
- Analytical balance
- Desiccator

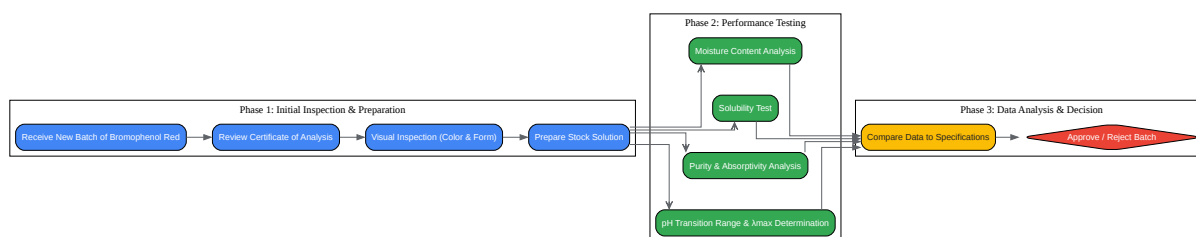
Procedure:

- Accurately weigh a weighing bottle that has been pre-dried.
- Add approximately 1-2 g of the new **Bromophenol Red** batch to the weighing bottle and record the exact weight.
- Place the weighing bottle with the sample in a drying oven at a specified temperature (e.g., 105°C) for a set period (e.g., 2 hours).

- After drying, transfer the weighing bottle to a desiccator to cool to room temperature.
- Reweigh the weighing bottle with the dried sample.
- The loss in weight represents the moisture content, which is then calculated as a percentage of the initial sample weight.

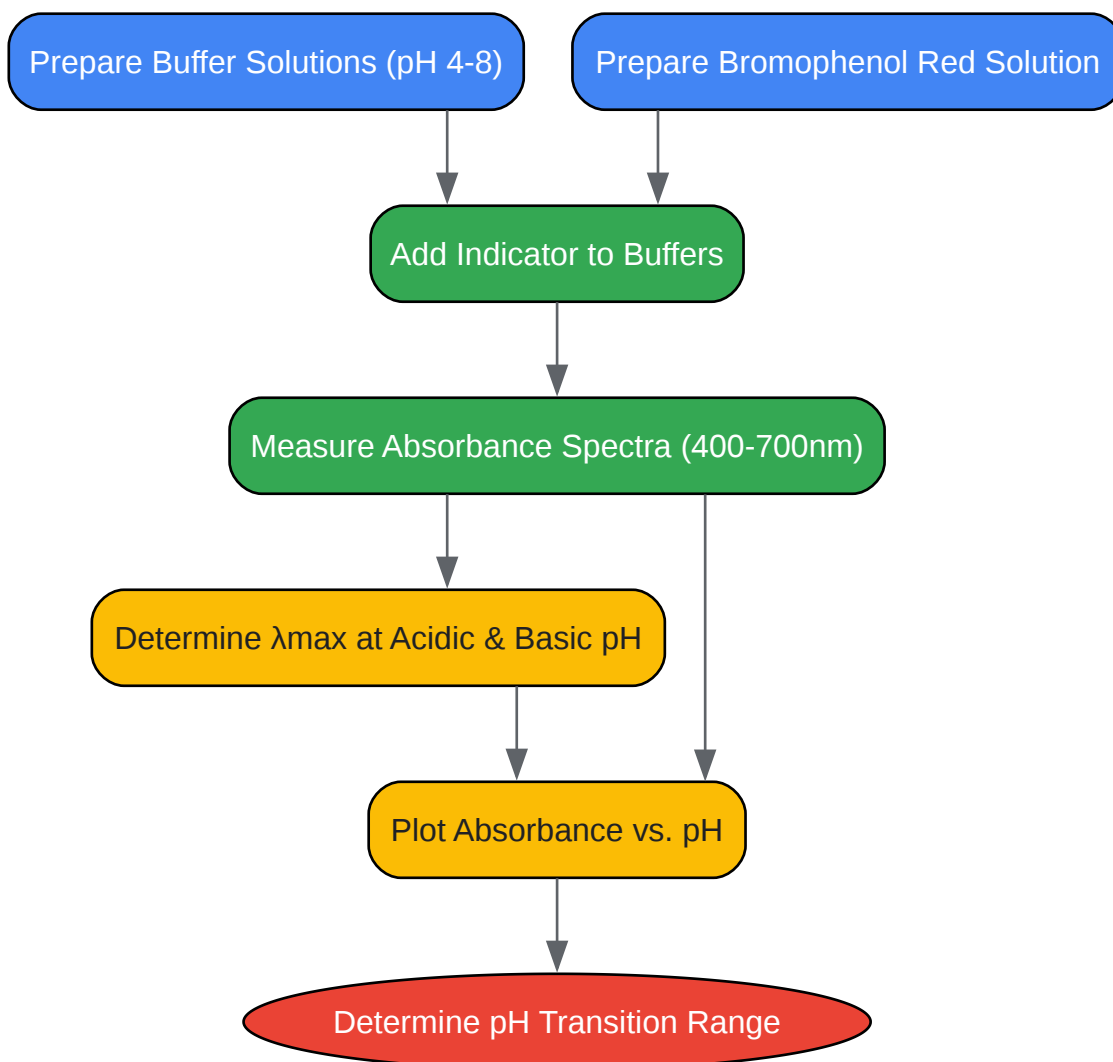
Visualizations

The following diagrams illustrate the workflows for the performance verification process.



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Caption: Overall workflow for the performance verification of a new **Bromophenol Red** batch.



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Caption: Experimental workflow for determining the pH transition range and λ_{\max} .

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